

An In-depth Technical Guide to the Toxicological Profile of 4-Nitrosalicylic Acid

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Compound of Interest

Compound Name: 4-Nitrosalicylic acid

Cat. No.: B050511

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available toxicological data for **4-Nitrosalicylic acid** (CAS No. 619-19-2). The information is compiled from various safety data sheets and chemical databases to assist researchers and professionals in assessing its potential hazards.

Chemical and Physical Properties

4-Nitrosalicylic acid, with the molecular formula $C_7H_5NO_5$, is a white to yellow or pale brown crystalline powder.^{[1][2][3]} It has limited solubility in water but is more soluble in polar organic solvents like ethanol and acetone.^[1]

Toxicological Data Summary

The toxicological data for **4-Nitrosalicylic acid** is primarily focused on acute toxicity and irritation potential. There is limited information regarding its chronic toxicity, genotoxicity, and carcinogenicity.

4-Nitrosalicylic acid is classified as harmful if swallowed.^{[1][4][5]} It is considered moderately toxic upon ingestion and is noted as a poison by the intraperitoneal route.^{[1][2][3][6]}

Table 1: Acute Toxicity Data

Test	Species	Route	Value	Reference
LD50	Mouse (mus)	Oral (orl)	650 mg/kg	[1][2][3][6][7][8]

The compound is a known irritant to the skin and eyes and may cause respiratory tract irritation.[1][4][5] Prolonged or repeated exposure may lead to sensitization and allergic reactions.[1]

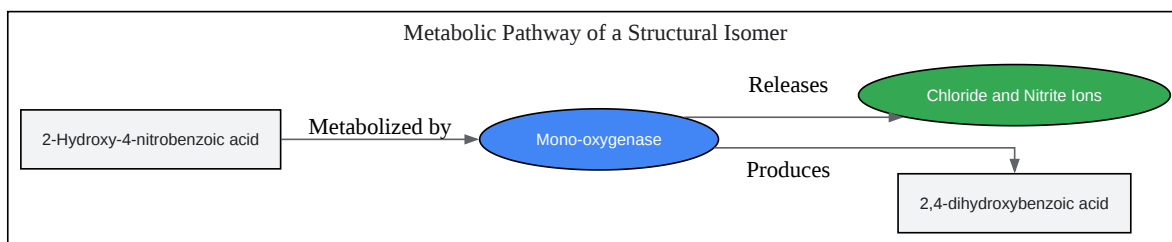
Table 2: Irritation Data

Endpoint	Classification	GHS Code	Source
Skin Irritation	Category 2	H315	[1][4][5]
Eye Irritation	Category 2 / 2A	H319	[1][4][5][9]
Respiratory Irritation	Specific Target Organ Toxicity - Single Exposure, Category 3	H335	[1][4][5]

There is a notable lack of specific genotoxicity data for **4-Nitrosalicylic acid** in the public domain.[9] Regarding its carcinogenic potential, there is limited evidence, and it is not currently classified as a carcinogen by the International Agency for Research on Cancer (IARC) or the U.S. Environmental Protection Agency (EPA).[1]

Metabolism

4-Nitrosalicylic acid is a known metabolite in the degradation pathway of 2-chloro-4-nitrobenzoic acid by the bacterium *Acinetobacter* strain RKJ12.[2][3][6][10] In a metabolic process, 2-Hydroxy-4-nitrobenzoic acid (an isomer of **4-Nitrosalicylic acid**) is metabolized to 2,4-dihydroxybenzoic acid by a mono-oxygenase, which involves the release of chloride and nitrite ions.[2][3][6][10]



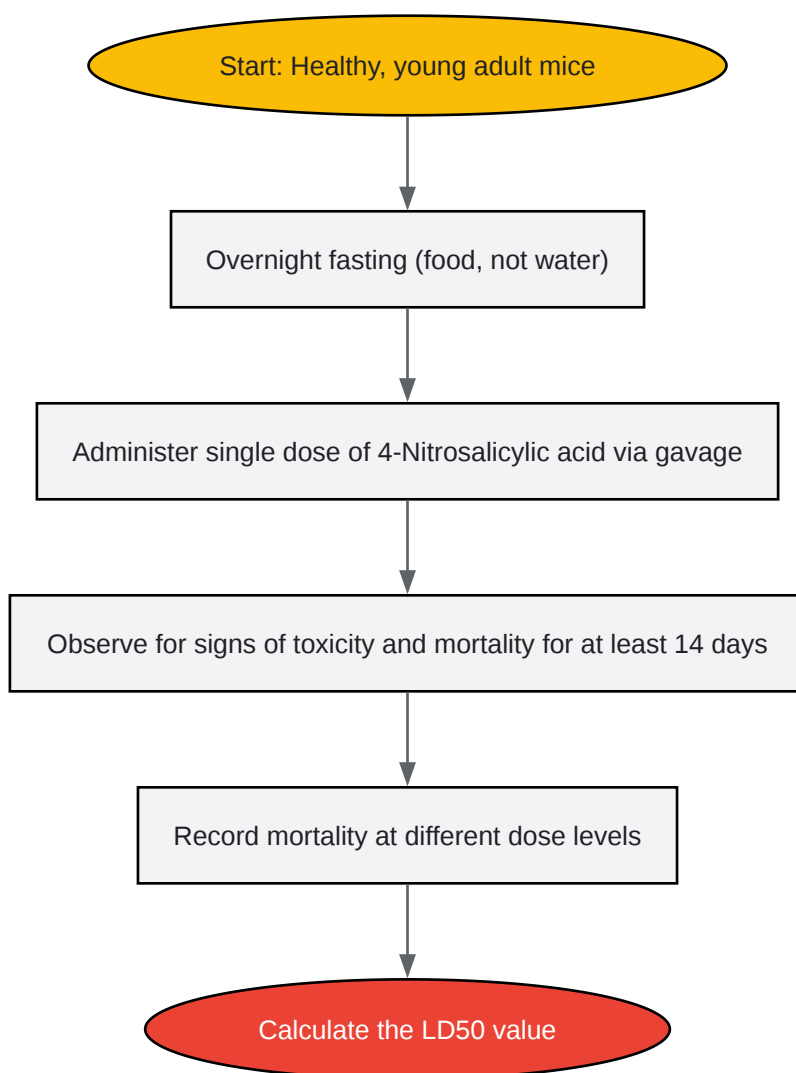
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Caption: Metabolic conversion of a **4-Nitrosalicylic acid** isomer.

Experimental Protocols

Detailed experimental protocols for the toxicological studies of **4-Nitrosalicylic acid** are not readily available. The following are generalized workflows for the types of studies conducted.

The LD50 value for **4-Nitrosalicylic acid** was likely determined using a method similar to the OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure).

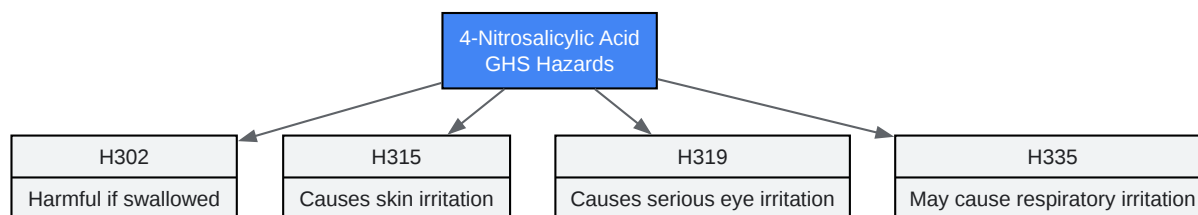


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Caption: Generalized workflow for an acute oral toxicity study.

Safety and Handling

Based on its GHS classification, appropriate personal protective equipment should be used when handling **4-Nitrosalicylic acid**. This includes protective gloves, clothing, and eye/face protection.[1][9] Work should be conducted in a well-ventilated area to avoid inhalation of dust or fumes.[1][5]



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Caption: GHS hazard classifications for **4-Nitrosalicylic acid**.

When heated to decomposition, it emits toxic vapors of nitrogen oxides (NO_x).^{[1][2][3][6]} It should be stored in a cool, dry, and well-ventilated place in a tightly sealed container.^{[1][9]}

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